

An In-depth Technical Guide to the Molecular Properties of Strychnine Phosphate

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Compound of Interest

Compound Name: *Strychnine phosphate*

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This technical guide provides a comprehensive overview of the molecular formula and weight of **strychnine phosphate**, a compound of significant interest in neuropharmacological research. The following sections detail its chemical composition, methods for its characterization, and a visual representation of its formation.

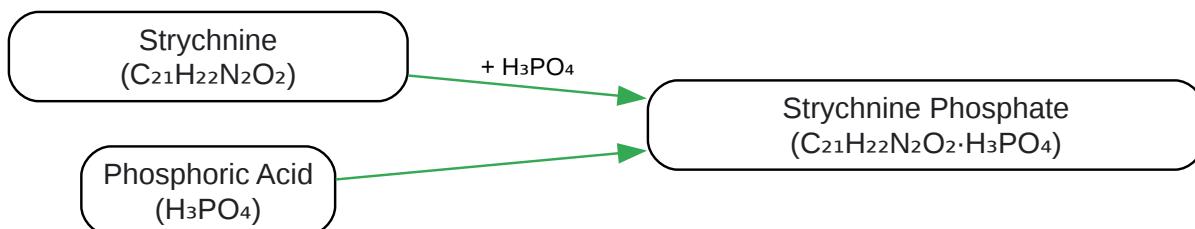
Quantitative Data Summary

The molecular characteristics of strychnine and its phosphate salt are summarized in the table below. **Strychnine phosphate** typically forms in a 1:1 molar ratio with phosphoric acid. A dihydrate form is also known to exist.

Compound	Molecular Formula	Molar Mass (g/mol)
Strychnine	C ₂₁ H ₂₂ N ₂ O ₂	334.42
Phosphoric Acid	H ₃ PO ₄	98.00
Strychnine Phosphate	C ₂₁ H ₂₂ N ₂ O ₂ ·H ₃ PO ₄	432.42[1][2]
Strychnine Phosphate Dihydrate	C ₂₁ H ₂₂ N ₂ O ₂ ·H ₃ PO ₄ ·2H ₂ O	468.45[3]

Formation of Strychnine Phosphate

Strychnine, a complex alkaloid, reacts with phosphoric acid in a straightforward acid-base reaction to form the salt, **strychnine phosphate**. The lone pair of electrons on one of the nitrogen atoms in the strychnine molecule accepts a proton from phosphoric acid.



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Caption: Reaction scheme for the formation of **strychnine phosphate**.

Experimental Protocols for Molecular Characterization

The determination of the molecular formula and weight of a compound like **strychnine phosphate** relies on precise analytical techniques. The two primary methods employed are elemental analysis and mass spectrometry.

Elemental Analysis

Elemental analysis provides the empirical formula of a compound by determining the percentage composition of its constituent elements.

Methodology:

- Combustion Analysis: A precisely weighed sample of **strychnine phosphate** is combusted in a stream of pure oxygen. The resulting combustion products, carbon dioxide (CO₂), water (H₂O), and nitrogen oxides (NO_x), are passed through a series of absorption tubes.
- Quantification: The mass of CO₂ and H₂O is determined by the weight gain of their respective absorption tubes. Nitrogen content is determined by reducing the nitrogen oxides to N₂ gas and measuring its volume. Phosphorus content is typically determined by a

separate wet chemical method, such as conversion to phosphate ions followed by gravimetric or spectrophotometric analysis.

- Calculation of Empirical Formula: The mass of each element is calculated from the masses of the combustion products. These masses are then converted to moles. The mole ratios of the elements are determined by dividing the moles of each element by the smallest mole value. This provides the simplest whole-number ratio of atoms, which is the empirical formula.[4][5][6][7][8]
- Determination of Molecular Formula: The molecular formula is a whole-number multiple of the empirical formula. To determine the molecular formula, the molecular weight of the compound must be known from a separate experiment (typically mass spectrometry). The molecular formula is found by dividing the molecular weight by the empirical formula weight. [9][10][11]

Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ionized molecules. It provides the exact molecular weight of the compound.[12][13][14]

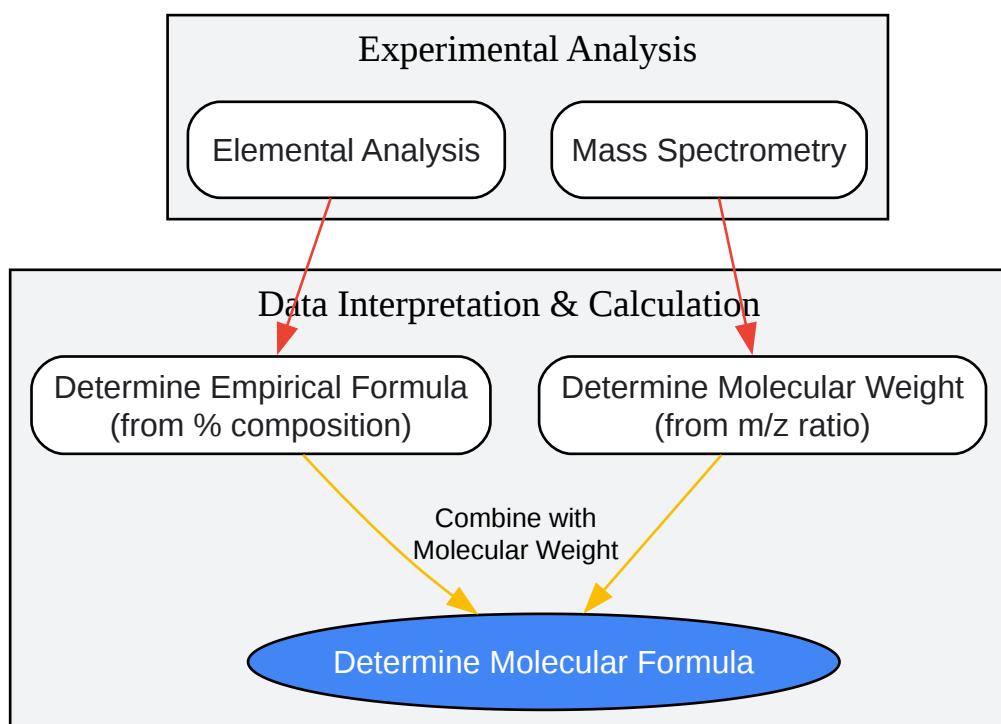
Methodology (Electrospray Ionization - ESI-MS):

- Sample Preparation: A dilute solution of **strychnine phosphate** is prepared in a suitable solvent, often a mixture of water, methanol, or acetonitrile with a small amount of acid (e.g., formic acid) to promote ionization.
- Ionization: The sample solution is introduced into the mass spectrometer through a capillary at a low flow rate. A high voltage is applied to the capillary tip, causing the liquid to form a fine spray of charged droplets. As the solvent evaporates from the droplets, the charge density increases, eventually leading to the formation of gas-phase ions of the analyte (in this case, protonated **strychnine phosphate**).
- Mass Analysis: The ions are then guided into a mass analyzer (e.g., a quadrupole, time-of-flight, or Orbitrap analyzer). The analyzer separates the ions based on their mass-to-charge ratio.

- Detection: The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of ions versus their m/z ratio. The peak corresponding to the intact, protonated molecule ($[M+H]^+$) allows for the direct determination of the molecular weight. High-resolution mass spectrometry can provide a highly accurate mass measurement, which can be used to confirm the elemental composition.^[15]^[16]

Workflow for Molecular Formula and Weight Determination

The logical flow for determining the molecular formula and weight of a novel or uncharacterized substance is depicted below.



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Caption: Experimental and computational workflow for molecular characterization.

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